

# Proper Disposal of EINECS 306-759-7 (Poly-alpha-olefin)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Einecs 306-759-7*

Cat. No.: *B15178714*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of the synthetic hydrocarbon poly-alpha-olefin (PAO), identified by EINECS number 306-759-7.

Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Chemical Identification and Hazard Summary

- Chemical Name: Dec-1-ene, homopolymer, hydrogenated
- EINECS Number: 306-759-7
- CAS Number: 68037-01-4
- General Description: A synthetic, non-hazardous hydrocarbon oil. It is not classified as a hazardous substance according to Regulation (EC) No 1272/2008.
- Primary Hazards: While not classified as hazardous, it may be combustible and can cause mild skin or eye irritation upon prolonged contact. Inhalation of mists or vapors at high temperatures may irritate the respiratory tract.

## Regulatory and Safety Data

The following table summarizes key quantitative data relevant to the safe handling and disposal of PAO.

Parameter	Value	Notes
Flash Point	>120 °C (248 °F)	This substance is combustible but not highly flammable.
Auto-ignition Temperature	>300 °C (572 °F)	Spontaneous ignition will only occur at very high temperatures.
Hazard Classification	Not classified as hazardous	According to Regulation (EC) No 1272/2008.
Personal Protective Equipment (PPE)	Safety glasses, gloves, lab coat	Standard laboratory PPE is sufficient for handling.

## Step-by-Step Disposal Protocol

This protocol outlines the approved procedure for the disposal of **EINECS 306-759-7**.

### Step 1: Collection and Storage

- Collect waste PAO in a dedicated, clearly labeled, and sealed container.
- The container should be made of a material compatible with hydrocarbon oils (e.g., high-density polyethylene, steel).
- Label the container "Waste Poly-alpha-olefin Oil" and include the date of initial waste accumulation.
- Store the waste container in a designated, well-ventilated waste accumulation area, away from heat, sparks, and open flames.

### Step 2: Waste Characterization

- Although generally non-hazardous, confirm that the waste PAO has not been contaminated with any hazardous substances during its use.

- If contamination with hazardous materials is suspected, the waste must be treated as hazardous and disposed of accordingly, following your institution's hazardous waste disposal guidelines.

### Step 3: Disposal Pathway

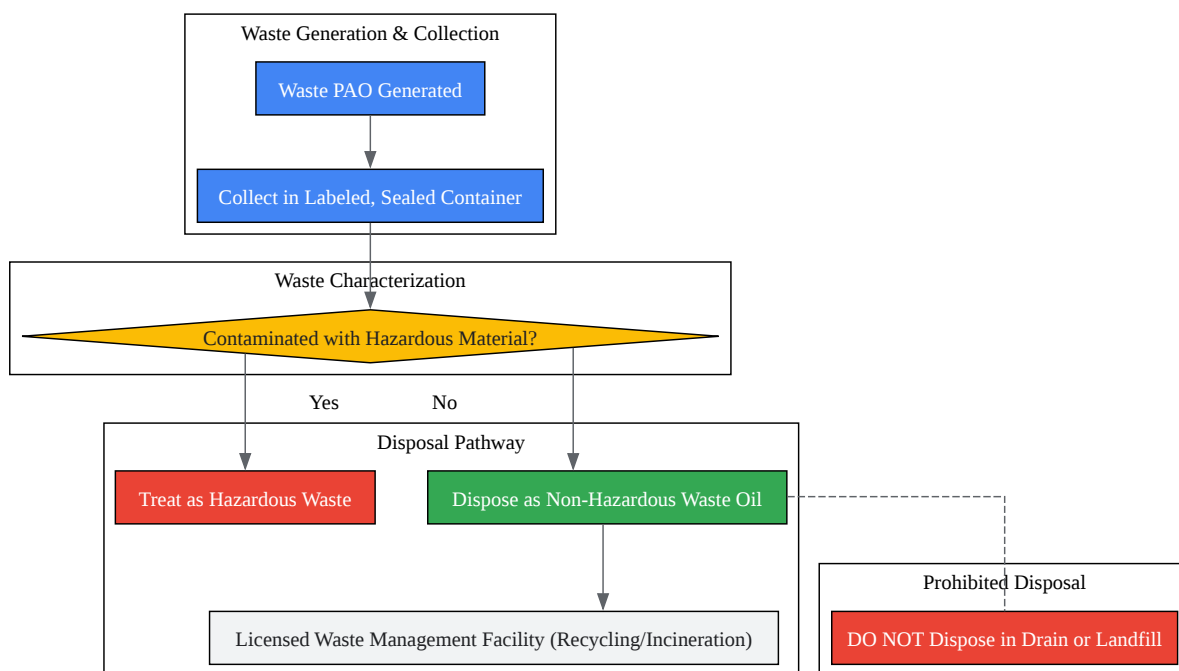
- Preferred Method: Dispose of the waste PAO through a licensed industrial waste disposal facility or a reputable recycling service that handles waste oils.
- Incineration: Controlled incineration at a licensed facility is an acceptable method of disposal.
- Landfill: Disposal in a landfill is not recommended and may be prohibited by local regulations.
- Sewer/Waterway Discharge: DO NOT dispose of this material down the drain or into any waterways. This can cause environmental damage and is likely a violation of local regulations.

### Step 4: Documentation

- Maintain a record of the amount of waste generated and the date of disposal.
- Keep copies of all waste transfer notes and certificates of disposal provided by the waste management company.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **EINECS 306-759-7**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **EINECS 306-759-7**.

- To cite this document: BenchChem. [Proper Disposal of EINECS 306-759-7 (Poly-alpha-olefin)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15178714#einecs-306-759-7-proper-disposal-procedures\]](https://www.benchchem.com/product/b15178714#einecs-306-759-7-proper-disposal-procedures)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)